

diglyme-d14 isotope effects in chemical reactions

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Compound Focus: Diglyme-d14

CAS No.: 38086-00-9

Cat. No.: S881399

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Diglyme: Toxicity and Safety Data

The table below summarizes key data from a developmental toxicity study in rats and essential safety information, which forms a basis for understanding the compound's handling requirements [1] [2].

Property/Aspect	Details and Experimental Data
Chemical Identity Name: Diethylene glycol dimethyl ether; Diglyme CAS No.: 111-96-6 Formula: $C_6H_{14}O_3$ [2] Developmental Toxicity (Rat Study) Protocol: Inhalation exposure (0, 25, 100, or 400 ppm) for 6 hours/day on gestation days 7-16. Finding at 400 ppm: 100% embryo lethality (all litters resorbed). Finding at 100 ppm: Significant fetal toxicity (decreased fetal weight). Finding at 25 ppm: Increased incidence of skeletal variations (e.g., delayed ossification). Conclusion: No observed effect level (NOEL) for the dam was 25 ppm, but no clear NOEL was established for the conceptus [1]. GHS Hazard Classification Reproductive Toxicity (Category 1B): H360FD - May damage fertility. May damage the unborn child. Flammable Liquids (Category 3): H226 - Flammable liquid and vapor. [2] Safe Handling Procedures Personal Protection: Use in a fume hood, avoid vapor inhalation, and wear safety glasses, flame-retardant antistatic clothing, and appropriate respiratory protection (Filter A for organic vapors). Storage: Keep container tightly closed in a well-ventilated place away from ignition sources. Test for peroxide formation periodically. [2]	

Information on Diglyme-d14

The search results only list **diglyme-d14** as a commercially available reference material but provide no data on its chemical properties, reactivity, or isotope effects [2]. Therefore, a quantitative comparison with standard diglyme is not possible with the current information.

Experimental Protocol from Cited Studies

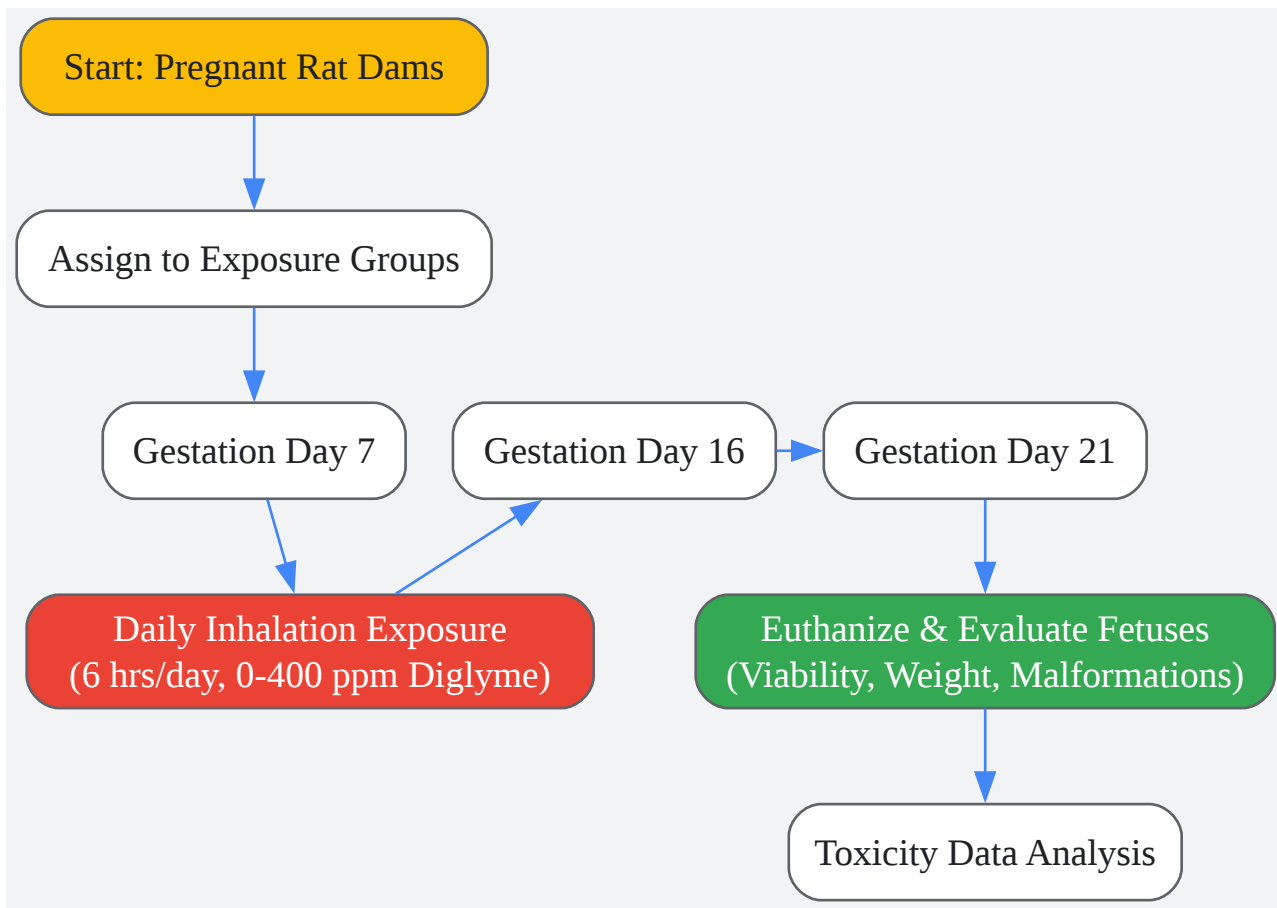
For transparency, here is the detailed methodology from the key developmental toxicity study referenced above [1]:

- **Test System:** Pregnant Crl:CD BR rats.
- **Test Article:** Diglyme (CAS 111-96-6).
- **Exposure Regimen:**
 - **Route:** Inhalation (whole-body).
 - **Concentrations:** 0 (control), 25, 100, and 400 ppm.
 - **Duration:** 6 hours per day.
 - **Timing:** During the major period of organogenesis (Gestation Days 7 to 16).
- **Observations:** Dams were euthanized on Gestation Day 21. Uterine contents were examined, and live fetuses were evaluated for external, visceral, and skeletal abnormalities.

Graphviz Diagrams

The following diagrams use the DOT language to visualize the experimental workflow and the primary hazard relationships of diglyme.

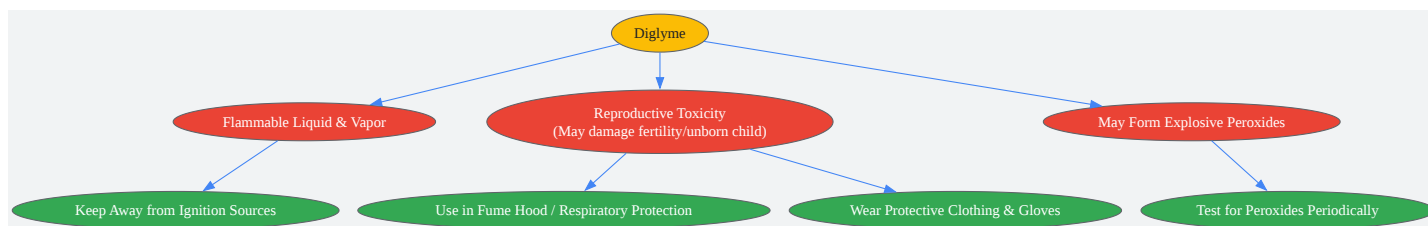
Experimental Workflow for Diglyme Toxicity Study



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This diagram outlines the key steps in the developmental toxicity study of diglyme in rats [1].

Primary Hazards and Safety Measures for Diglyme



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This diagram summarizes the primary hazards associated with diglyme and the corresponding critical safety measures [2].

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References

1. Developmental Toxicity of Diglyme by Inhalation in the Rat [pubmed.ncbi.nlm.nih.gov]
2. Diethylene glycol dimethyl ether | 1X1ML | C6H14O3 [hpc-standards.com]

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